

# Technical Guide: Physicochemical Properties of 3-(4-Bromophenyl)-2-methylpropanoic Acid

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## Compound of Interest

Compound Name: 3-(4-Bromophenyl)-2-methylpropanoic acid

Cat. No.: B1288795

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This technical guide provides an in-depth overview of the available physicochemical data for **3-(4-Bromophenyl)-2-methylpropanoic acid**. Due to the limited availability of experimental data for this specific isomer in published literature, this document also includes data for the related isomer, 2-(4-Bromophenyl)-2-methylpropanoic acid, for comparative purposes. Furthermore, a detailed experimental protocol for melting point determination is provided to enable researchers to ascertain this critical value empirically.

## Physicochemical Data

The available data for **3-(4-Bromophenyl)-2-methylpropanoic acid** is summarized in Table 1. At present, a specific melting point for this compound is not consistently reported in publicly available databases. Several suppliers note the melting point as "Not Available".<sup>[1]</sup>

Table 1: Physicochemical Properties of **3-(4-Bromophenyl)-2-methylpropanoic acid**

Property	Value	Source(s)
CAS Number	66735-01-1	[2][3]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>2</sub>	[2][3]
Molecular Weight	243.1 g/mol	[2][3]
Appearance	Yellow to light brown solid	[2][3]
Purity	≥ 98% (HPLC)	[2][3]
Storage Conditions	0-8 °C	[2][3]
Melting Point	Not Available	[1]

## Data for Structural Isomer: 2-(4-Bromophenyl)-2-methylpropanoic acid

For the purpose of scientific comparison, the well-documented properties of the structural isomer, 2-(4-Bromophenyl)-2-methylpropanoic acid, are presented in Table 2. It is critical to note that structural differences between these isomers will result in distinct physical properties, including melting point.

Table 2: Physicochemical Properties of 2-(4-Bromophenyl)-2-methylpropanoic acid

Property	Value	Source(s)
CAS Number	32454-35-6	[4][5][6]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>2</sub>	[4][5]
Molecular Weight	243.10 g/mol	[5]
Appearance	White to pale orange solid	[5]
Melting Point	122-124 °C	[4][7]
123-127 °C	[5]	

## Experimental Protocol: Melting Point Determination

The following is a detailed methodology for the accurate determination of the melting point of a crystalline organic solid, such as **3-(4-Bromophenyl)-2-methylpropanoic acid**, using a capillary-based melting point apparatus.

## Materials and Equipment

- Crystalline sample of **3-(4-Bromophenyl)-2-methylpropanoic acid**
- Melting point apparatus (e.g., Mel-Temp or similar)
- Thin-walled capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)
- Safety goggles

## Sample Preparation

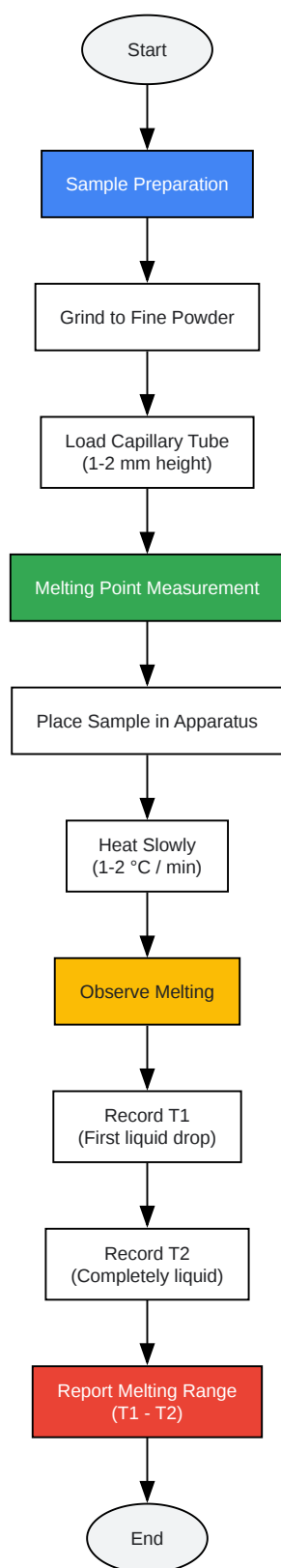
- **Ensure Sample Purity and Dryness:** The sample must be pure and completely dry. Impurities can depress and broaden the melting point range.<sup>[8]</sup>
- **Grind the Sample:** Place a small amount of the crystalline solid into a clean, dry mortar. Gently grind the sample into a fine, homogeneous powder using a pestle.<sup>[8][9]</sup> This ensures efficient and uniform heat transfer.
- **Load the Capillary Tube:** Press the open end of a capillary tube into the powdered sample. A small amount of the solid will enter the tube.
- **Pack the Sample:** Gently tap the sealed end of the capillary tube on a hard surface to cause the powder to fall to the bottom.<sup>[10]</sup> Repeat this process until a packed column of 1-2 mm in height is achieved at the bottom of the tube.<sup>[11]</sup> An excessive amount of sample can lead to an inaccurate, broad melting range.<sup>[12]</sup>

## Measurement Procedure

- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned.[\[13\]](#)
- Rapid Preliminary Measurement (Optional): If the approximate melting point is unknown, it is efficient to first perform a rapid determination by heating the sample at a fast rate (e.g., 10-20 °C per minute).[\[13\]](#) This provides an estimated melting range.
- Accurate Measurement:
  - Allow the apparatus to cool to at least 15-20 °C below the estimated melting point.[\[13\]](#)
  - Insert a new, freshly prepared capillary tube with the sample.
  - Begin heating at a slow, controlled rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[\[11\]](#) A slow heating rate is critical for an accurate measurement.[\[12\]](#)
- Observation and Recording:
  - Observe the sample closely through the magnifying lens.
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.[\[10\]](#)
  - Record the temperature ( $T_2$ ) at which the entire solid mass has completely melted into a clear liquid.[\[10\]](#)
  - The melting point is reported as the range from  $T_1$  to  $T_2$ . A pure compound will typically exhibit a sharp melting range of 0.5-1.0 °C.
- Post-Measurement: Turn off the apparatus and allow it to cool. Dispose of the used capillary tube in the appropriate glass waste container. For highest accuracy, repeat the measurement with a fresh sample to ensure reproducibility.

## Visualized Workflow

The logical flow of the experimental protocol for determining the melting point is illustrated below.



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Caption: Experimental workflow for melting point determination.

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